

safety data sheet for MCPA-d3

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Compound of Interest

Compound Name: MCPA-d3

Cat. No.: B15554719

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Physicochemical Properties

The following table summarizes the key physicochemical properties of **MCPA-d3**.

Property	Value	Source
Chemical Name	4-Chloro-2-methylphenoxy-d3-acetic Acid	[1]
CAS Number	352431-14-2	[1][2]
Molecular Formula	C ₉ H ₆ D ₃ ClO ₃	[1][2]
Molecular Weight	203.64 g/mol	[1][2][3]
Appearance	White to light brown solid	[4]
Melting Point	114 to 118 °C	[4]
Solubility in Water	825 mg/L (23 °C) (for MCPA)	[4]
LogP	2.11180	[1]

Toxicological Data

Toxicological data for **MCPA-d3** is not readily available. The following data is for the non-deuterated form, MCPA, and should be considered as an estimate for the deuterated compound.

Acute Toxicity

Route	Species	LD50 / LC50	Source
Oral	Rat	700 - 1160 mg/kg	[5][6][7]
Oral	Mouse	550 - 800 mg/kg	[5][6][7]
Dermal	Rat	> 1000 mg/kg	[5][6][7]
Dermal	Rabbit	> 4000 mg/kg	[5][6][7]
Inhalation (4-hour)	Rat	> 2.25 mg/L	[8]

Symptoms of high acute exposure in humans may include slurred speech, twitching, jerking and spasms, drooling, low blood pressure, and unconsciousness.[5][6][7]

Chronic Toxicity

Studies on rats have indicated that dietary intake of MCPA over several months can lead to reduced feeding and growth rates at doses of approximately 50 mg/kg/day and 125 mg/kg/day. [5][6] Increased relative kidney and liver weights have also been observed at lower doses.[5]

Ecotoxicological Data

The following ecotoxicity data is for MCPA.

Organism	Test Type	Value	Source
Bobwhite Quail	LD50	221 - 377 mg/kg	[5][9]
Rainbow Trout	LC50 (96-hour)	117 - 232 mg/L	[5][6]
Bees	Oral LD50	104 µ g/bee	[5][6]

MCPA is considered very toxic to aquatic life with long-lasting effects.[6][10][11]

Hazard Identification and Safety Precautions

MCPA is classified as harmful if swallowed, causes skin irritation, and causes serious eye damage.[3][10][12]

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[2][10]
- Handling: Avoid breathing fumes, mists, vapors, or spray.[10] Do not eat, drink, or smoke when using this product.[10] Wash hands thoroughly after handling.[10]
- Storage: Store in a cool, dry, well-ventilated place away from direct sunlight.[2] Keep out of reach of children.[7]

Experimental Protocols

Detailed experimental protocols are not typically provided in safety data sheets. The toxicological and ecotoxicological data presented are likely derived from standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). For specific experimental methodologies, it is recommended to consult the primary scientific literature or the guidelines referenced by regulatory bodies.

Visualizations

Herbicide Mode of Action

MCPA is a systemic, post-emergence herbicide that acts as a synthetic auxin.[4][13] It mimics the plant growth hormone indole-3-acetic acid (IAA), leading to uncontrolled and unsustainable growth in susceptible broadleaf weeds, ultimately causing their death.[4][13]

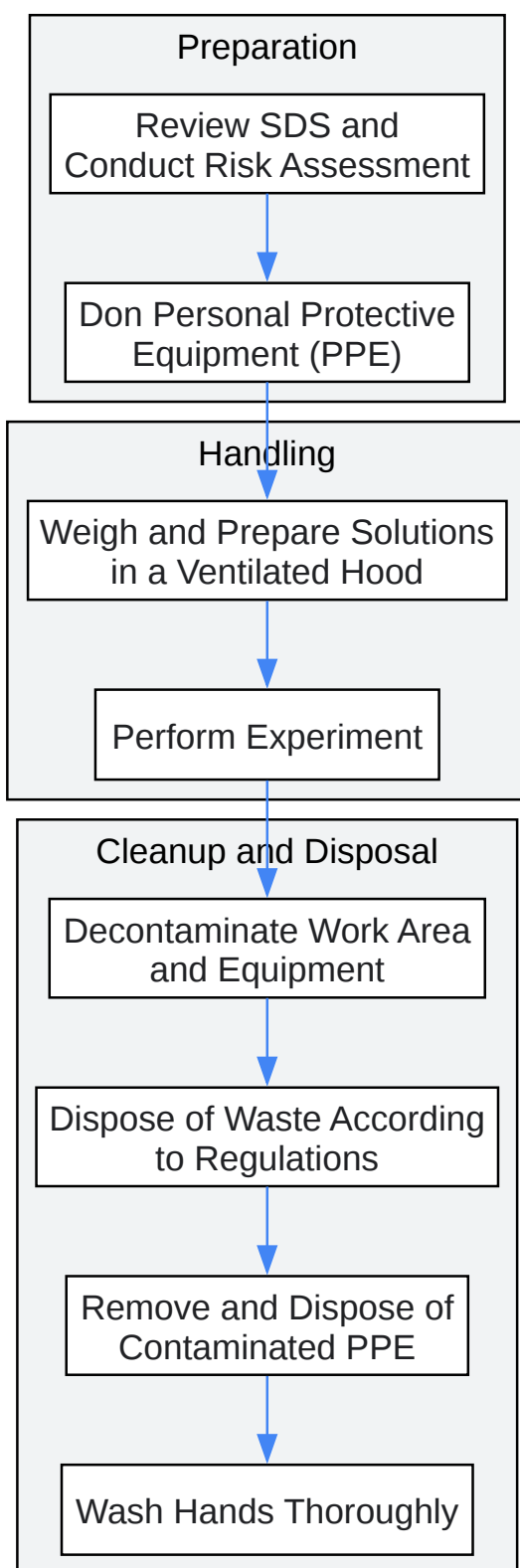


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Caption: Mode of action of MCPA as a synthetic auxin herbicide.

Safe Handling Workflow

The following diagram outlines a general workflow for the safe handling of **MCPA-d3** in a laboratory setting.



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Caption: General workflow for the safe handling of **MCPA-d3**.

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